

structure of N-Boc-2-(3'-Chlorophenyl)-D-glycine

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Compound of Interest

Compound Name:	<i>N-Boc-2-(3'-Chlorophenyl)-D-glycine</i>
CAS No.:	926641-28-3
Cat. No.:	B1276631

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An In-depth Technical Guide to the Structure, Synthesis, and Application of **N-Boc-2-(3'-Chlorophenyl)-D-glycine**

Introduction

N-Boc-2-(3'-Chlorophenyl)-D-glycine is a non-proteinogenic amino acid derivative of significant interest to the fields of medicinal chemistry and drug development. As a chiral building block, it provides a unique combination of structural features: a defined stereocenter (D-configuration), a substituted aromatic ring that allows for specific steric and electronic interactions, and an amine-protecting group essential for controlled chemical synthesis. This guide offers a comprehensive technical overview for researchers and scientists, delving into the molecule's core structure, validated synthetic and analytical protocols, and its strategic application in the design of novel therapeutics.

Part 1: Molecular Structure and Physicochemical Properties

Core Structural Analysis

The structure of **N-Boc-2-(3'-Chlorophenyl)-D-glycine** is composed of three primary functional components:

- **D-Glycine Scaffold:** The central feature is an alpha-amino acid with a hydrogen atom as its side chain, but in this case, it is substituted. The "D" designation refers to the stereochemistry at the alpha-carbon (the carbon atom adjacent to the carboxyl group), indicating an (R)-configuration. This fixed chirality is critical for designing stereospecific drugs, as biological targets like enzymes and receptors are inherently chiral.
- **3-Chlorophenyl Group:** Attached to the alpha-carbon, this substituent replaces one of the glycine's alpha-hydrogens. The phenyl ring introduces aromaticity and rigidity, while the chlorine atom at the meta-position (position 3) modifies the electronic properties of the ring and can engage in specific halogen bonding or other non-covalent interactions within a target's binding pocket.
- **N-tert-Butoxycarbonyl (Boc) Protecting Group:** The amino group is protected by a Boc group. This acid-labile protecting group is fundamental to its utility in peptide synthesis and other multi-step organic syntheses. It prevents the highly reactive amino group from engaging in unwanted side reactions, such as self-polymerization, allowing for selective reactions at the carboxylic acid terminus.^[1]



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Caption: General workflow for the Boc-protection of an amino acid.

Detailed Experimental Protocol for Synthesis

This protocol is a self-validating system adapted from standard procedures for Boc protection.^[2]

- **Dissolution:** Dissolve 2-(3'-Chlorophenyl)-D-glycine (1.0 eq) in a 1:1 mixture of 1,4-dioxane and 1M aqueous sodium hydroxide solution (2.2 eq of NaOH). Stir the mixture at room

temperature until a clear solution is obtained.

- **Cooling:** Cool the reaction vessel to 0 °C using an ice bath. This helps to control the exothermicity of the reaction.
- **Reagent Addition:** Add di-tert-butyl dicarbonate ((Boc)₂O, 1.1 eq) to the cooled solution portion-wise over 15 minutes while stirring vigorously.
- **Reaction:** Remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- **Work-up:** Concentrate the reaction mixture under reduced pressure to remove the dioxane. Dilute the remaining aqueous solution with water and wash with a nonpolar solvent like hexanes to remove any unreacted (Boc)₂O and other nonpolar impurities.
- **Acidification & Precipitation:** Cool the aqueous layer again to 0 °C and carefully acidify to pH 2-3 by the dropwise addition of 1M hydrochloric acid. The desired product should precipitate as a white solid.
- **Isolation:** Collect the solid product by vacuum filtration, washing the filter cake with cold water.
- **Drying:** Dry the product under vacuum to a constant weight. Further purification, if necessary, can be achieved by recrystallization from an ethyl acetate/hexanes solvent system.

Part 3: Structural Elucidation and Analytical Characterization

Confirming the identity and purity of the synthesized **N-Boc-2-(3'-Chlorophenyl)-D-glycine** is crucial. This is accomplished using a combination of standard spectroscopic techniques.

Expected Spectroscopic Data

The following tables summarize the expected signals and absorptions for the compound based on its structure and data from similar compounds. [1][3] Table 1: Predicted NMR Spectral Data

Technique	Signal	Expected Chemical Shift (δ , ppm)	Key Structural Correlation
^1H NMR	Broad singlet	10-12	Carboxylic acid proton (-COOH)
Multiplet	7.2-7.4	Aromatic protons (C_6H_4)	
Broad singlet	~5.5	Amide proton (-NH)	
Singlet	~5.2	Alpha-proton ($-\text{CH}\alpha$)	
Singlet	~1.4	tert-butyl protons ($-\text{C}(\text{CH}_3)_3$)	
^{13}C NMR	Signal	~172-175	Carboxyl carbon (-COOH)
Signal	~155	Carbamate carbonyl carbon (-NHCOO-)	
Signals	125-135	Aromatic carbons (C_6H_4)	
Signal	~80	Quaternary tert-butyl carbon ($-\text{C}(\text{CH}_3)_3$)	
Signal	~55-60	Alpha-carbon ($-\text{CH}\alpha$)	
Signal	~28.5	tert-butyl methyl carbons ($-\text{C}(\text{CH}_3)_3$)	

Table 2: Predicted IR and MS Data

Technique	Expected Value	Key Structural Correlation
IR (cm ⁻¹)	2500-3300 (broad)	O-H stretch of carboxylic acid
~3300	N-H stretch of carbamate	
~1710-1750	C=O stretch (superimposed acid and carbamate)	
MS (ESI+)	m/z 286.08	[M+H] ⁺
m/z 308.06	[M+Na] ⁺	
m/z 230.06	Fragment: [M+H - C ₄ H ₈] ⁺ (loss of isobutylene)	
m/z 186.03	Fragment: [M+H - Boc] ⁺	

Part 4: Applications in Research and Drug Development

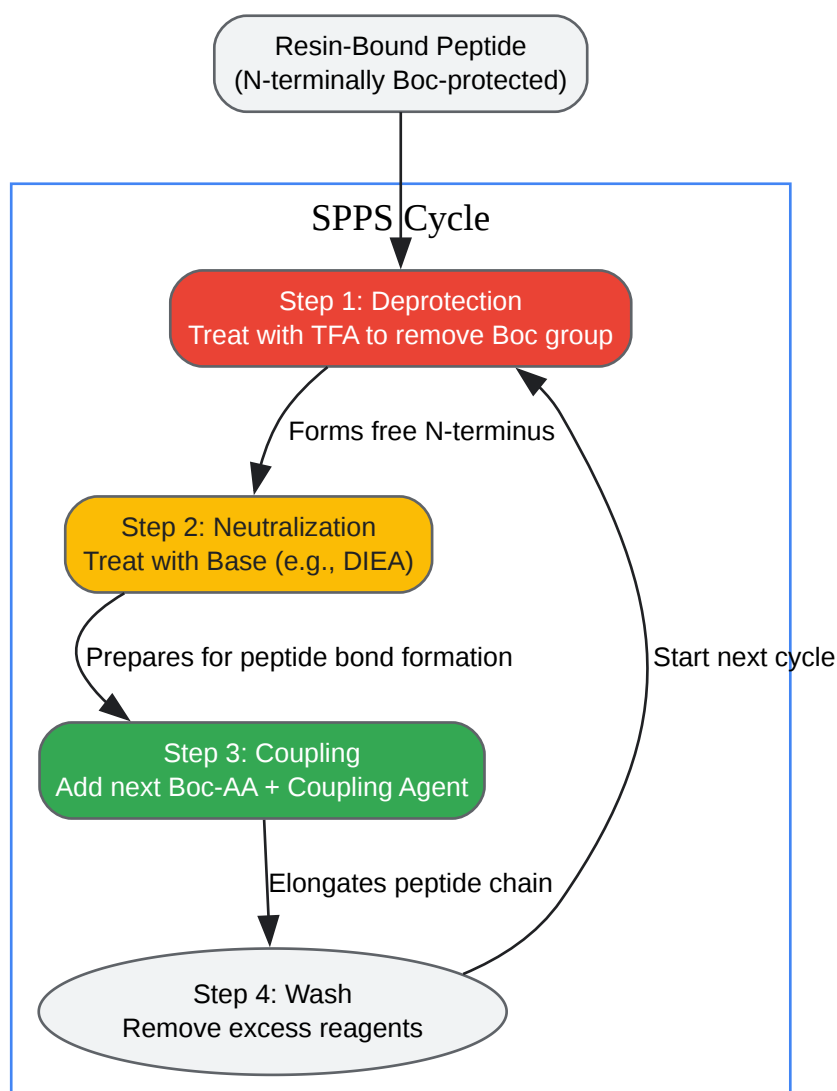
Utility as a Constrained Chiral Building Block

N-Boc-2-(3'-Chlorophenyl)-D-glycine is primarily used as a building block in the synthesis of peptidomimetics and small molecule inhibitors. [4] Its incorporation into a peptide sequence or drug scaffold imparts specific structural constraints due to the bulky 3-chlorophenyl group. This can help to:

- **Lock Conformation:** Force a peptide backbone into a specific secondary structure (e.g., a turn or helix).
- **Enhance Binding:** The aromatic ring can participate in π - π stacking or hydrophobic interactions within a receptor's active site.
- **Improve Metabolic Stability:** Non-proteinogenic amino acids are often resistant to degradation by proteases, increasing the in vivo half-life of a drug candidate.

Role in Boc-Chemistry Solid-Phase Peptide Synthesis (SPPS)

The Boc protecting group is the cornerstone of one of the two major strategies for SPPS. Its key feature is its stability to basic and nucleophilic conditions but its clean removal under moderately acidic conditions (e.g., with trifluoroacetic acid, TFA).



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Caption: The core deprotection-coupling cycle in Boc-based SPPS.

Potential Therapeutic Applications

Derivatives of substituted phenylglycines are found in various classes of bioactive molecules. For instance, related structures are used in the development of dipeptidyl peptidase 4 (DPP-4) inhibitors for the treatment of type 2 diabetes. [5]The specific stereochemistry and substitution

pattern of **N-Boc-2-(3'-Chlorophenyl)-D-glycine** make it a valuable synthon for exploring structure-activity relationships (SAR) in such drug discovery programs.

Conclusion

N-Boc-2-(3'-Chlorophenyl)-D-glycine is more than a simple chemical reagent; it is a precision tool for molecular design. Its well-defined three-dimensional structure, combined with the synthetically versatile Boc protecting group, allows chemists to introduce specific conformational biases and interaction points into complex molecules. A thorough understanding of its synthesis, purification, and analytical characterization is fundamental to its successful application in the rational design of next-generation therapeutics.

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